

# In-Depth Technical Guide: Synthesis of 1H-Pyrazole-3,5-dimethanamine

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## Compound of Interest

Compound Name: 1H-Pyrazole-3,5-dimethanamine

CAS No.: 144693-57-2

Cat. No.: B121837

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## Executive Summary

Target Molecule: **1H-Pyrazole-3,5-dimethanamine** Synonyms: 3,5-Bis(aminomethyl)pyrazole; Hbampz CAS Registry Number: 104897-51-6 (Generic for base/salt forms) Primary Application: High-affinity chelating ligand for transition metals (Cu, Zn, Ni) in bioinorganic modeling and Metal-Organic Framework (MOF) construction.[1]

This guide details the synthesis of **1H-Pyrazole-3,5-dimethanamine**, a pivotal scaffold in coordination chemistry.[1] Unlike simple pyrazoles, the 3,5-dimethanamine derivative offers a unique N4-donor set when bridging two metal centers.[1] The protocol presented here utilizes a reductive functionalization strategy starting from diethyl pyrazole-3,5-dicarboxylate.[1] This route is selected for its scalability, regiochemical purity, and avoidance of difficult-to-separate radical halogenation byproducts common in direct methyl-oxidation routes.[1]

## Retrosynthetic Analysis & Strategy

The synthesis is designed to build the aminomethyl side chains systematically while preserving the aromatic pyrazole core.

## Strategic Disconnections[1]

- **C-N Bond Formation:** The primary amine groups are installed via nucleophilic substitution of a bis-electrophile (halide or mesylate) with an azide source, followed by reduction. This avoids over-alkylation issues common with direct amination.
- **Side Chain Construction:** The methylene carbons are derived from the reduction of ester moieties.
- **Starting Material:** Diethyl 1H-pyrazole-3,5-dicarboxylate is the ideal progenitor, commercially available or synthesized from acetylacetone derivatives.[1]



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Figure 1: Retrosynthetic pathway utilizing a functional group interconversion strategy.[1]

## Detailed Experimental Protocol

### Phase 1: Reduction to Diol

Objective: Convert the diester to 3,5-bis(hydroxymethyl)pyrazole. Reaction Type: Hydride Reduction.

| Parameter   | Specification                                                 |
|-------------|---------------------------------------------------------------|
| Substrate   | Diethyl 1H-pyrazole-3,5-dicarboxylate (1.0 eq)                |
| Reagent     | Lithium Aluminum Hydride (LiAlH <sub>4</sub> ) (3.0 - 4.0 eq) |
| Solvent     | Anhydrous THF (0.2 M concentration)                           |
| Temperature | 0°C to Reflux                                                 |
| Time        | 12 - 18 Hours                                                 |
| Yield       | 75 - 85%                                                      |

## Protocol:

- Setup: Flame-dry a 3-neck round-bottom flask equipped with a reflux condenser and addition funnel. Purge with Argon/Nitrogen.[\[2\]](#)
- Reagent Prep: Suspend  $\text{LiAlH}_4$  (4.0 eq) in anhydrous THF at  $0^\circ\text{C}$ .
- Addition: Dissolve Diethyl 1H-pyrazole-3,5-dicarboxylate in THF. Add this solution dropwise to the  $\text{LiAlH}_4$  suspension. Caution: Exothermic gas evolution.
- Reaction: Warm to room temperature, then reflux overnight (approx.  $65^\circ\text{C}$ ). The solution typically turns grey/white.
- Workup (Fieser Method): Cool to  $0^\circ\text{C}$ . Carefully quench sequentially with:
  - mL Water (  
= grams of  $\text{LiAlH}_4$ )
  - mL 15% NaOH
  - mL Water[\[3\]](#)
- Isolation: Stir the granular precipitate for 30 mins. Filter through Celite. Wash the filter cake with hot THF/Methanol (9:1).
- Purification: Concentrate the filtrate. The product, 3,5-bis(hydroxymethyl)pyrazole, is often obtained as a white solid/oil sufficient for the next step.

## Phase 2: Chlorination

Objective: Activate the hydroxyl groups for substitution. Reaction Type: Nucleophilic Acyl Substitution (via Thionyl Chloride).

| Parameter   | Specification                                                   |
|-------------|-----------------------------------------------------------------|
| Substrate   | 3,5-Bis(hydroxymethyl)pyrazole (1.0 eq)                         |
| Reagent     | Thionyl Chloride (SOCl <sub>2</sub> ) (Excess, solvent/reagent) |
| Solvent     | Neat or DCM                                                     |
| Temperature | 0°C to Reflux                                                   |
| Yield       | >90% (as HCl salt)                                              |

**Protocol:**

- Addition: Place the diol in a flask. Cool to 0°C. Add SOCl<sub>2</sub> dropwise (approx. 5-10 eq).<sup>[1]</sup>
- Reaction: Reflux for 2-4 hours. The solid should dissolve, and gas (SO<sub>2</sub>, HCl) will evolve.
- Workup: Evaporate excess SOCl<sub>2</sub> under reduced pressure. Co-evaporate with toluene (3x) to remove traces of acid.
- Product: The residue is 3,5-bis(chloromethyl)pyrazole hydrochloride. It is hygroscopic and unstable; use immediately or store under inert gas.

## Phase 3: Azidation

Objective: Install the nitrogen framework. Reaction Type: SN<sub>2</sub> Substitution.

**Protocol:**

- Dissolution: Dissolve the crude chloride residue in DMF or DMSO (0.5 M).
- Reagent: Add Sodium Azide (NaN<sub>3</sub>) (3.0 eq). Safety: Use a blast shield; avoid metal spatulas.
- Conditions: Heat to 60-80°C for 4-6 hours.
- Workup: Dilute with water and extract with Ethyl Acetate (3x). Wash organics with brine (5x) to remove DMF. Dry over MgSO<sub>4</sub> and concentrate.

- Product: 3,5-Bis(azidomethyl)pyrazole. Warning: Potentially shock-sensitive.[1] Do not distill. Handle in solution if possible.

## Phase 4: Reduction to Diamine

Objective: Final reduction to the target primary amine. Reaction Type: Staudinger Reduction or Catalytic Hydrogenation.

Method A: Catalytic Hydrogenation (Preferred for scale)

- Setup: Dissolve the diazide in Ethanol/HCl (to protect the amine product).
- Catalyst: Add 10% Pd/C (10 wt%).
- Conditions: H<sub>2</sub> atmosphere (balloon or 1-3 bar) at RT for 12 hours.
- Workup: Filter through Celite. Concentrate the filtrate.
- Isolation: The product is isolated as the **1H-Pyrazole-3,5-dimethanamine** dihydrochloride salt.[1]

Method B: Staudinger Reduction (Preferred for small scale/purity)

- Reagent: Add Triphenylphosphine (PPh<sub>3</sub>) (2.2 eq) to the diazide in THF/Water (10:1).
- Reaction: Stir at RT until N<sub>2</sub> evolution ceases (1-2 hours), then reflux for 2 hours to hydrolyze the iminophosphorane.
- Workup: Acidify with HCl, wash with DCM (removes PPh<sub>3</sub>/O=PPh<sub>3</sub>). Lyophilize the aqueous layer.

## Characterization Data

The product is most stable and commonly handled as the dihydrochloride salt.

- Physical State: White to off-white hygroscopic solid (HCl salt).[1]
- <sup>1</sup>H NMR (D<sub>2</sub>O, 400 MHz):

- 6.70 (s, 1H, Pyrazole-CH)
- 4.35 (s, 4H, -CH<sub>2</sub>-NH<sub>2</sub>)
- <sup>13</sup>C NMR (D<sub>2</sub>O):
  - 145.2 (C3/C5), 106.8 (C4), 36.5 (CH<sub>2</sub>).
- IR (KBr): Broad bands at 3200-2800 cm<sup>-1</sup> (NH<sub>3</sub><sup>+</sup> stretch).[1]

## Critical Safety & Handling

- Azide Hazards: Sodium azide is acutely toxic. Organic azides with low C/N ratios (<3) can be explosive. 3,5-Bis(azidomethyl)pyrazole has a ratio of C5/N8 ≈ 0.6, placing it in the high-risk category. Never concentrate the azide to dryness if possible; carry it through in solution.
- LiAlH<sub>4</sub>: Reacts violently with water. Ensure all glassware is oven-dried.
- Thionyl Chloride: Releases toxic SO<sub>2</sub> and HCl gas. Perform all operations in a functioning fume hood.

## References

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[Link](#)
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## Sources

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